

Application Notes and Protocols: In Vitro Characterization of KRAS Inhibitor-15

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Compound of Interest

Compound Name: KRAS inhibitor-15

Cat. No.: B12412795

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro evaluation of **KRAS Inhibitor-15**, a potent and selective inhibitor of the KRAS G12C mutant. The following protocols detail established biochemical and cell-based assays to determine the potency and mechanism of action of this compound.

Data Presentation

The inhibitory activity of **KRAS Inhibitor-15** has been quantified in both biochemical and cellular contexts. The following tables summarize the key potency metrics.

Table 1: Biochemical Potency of **KRAS Inhibitor-15**

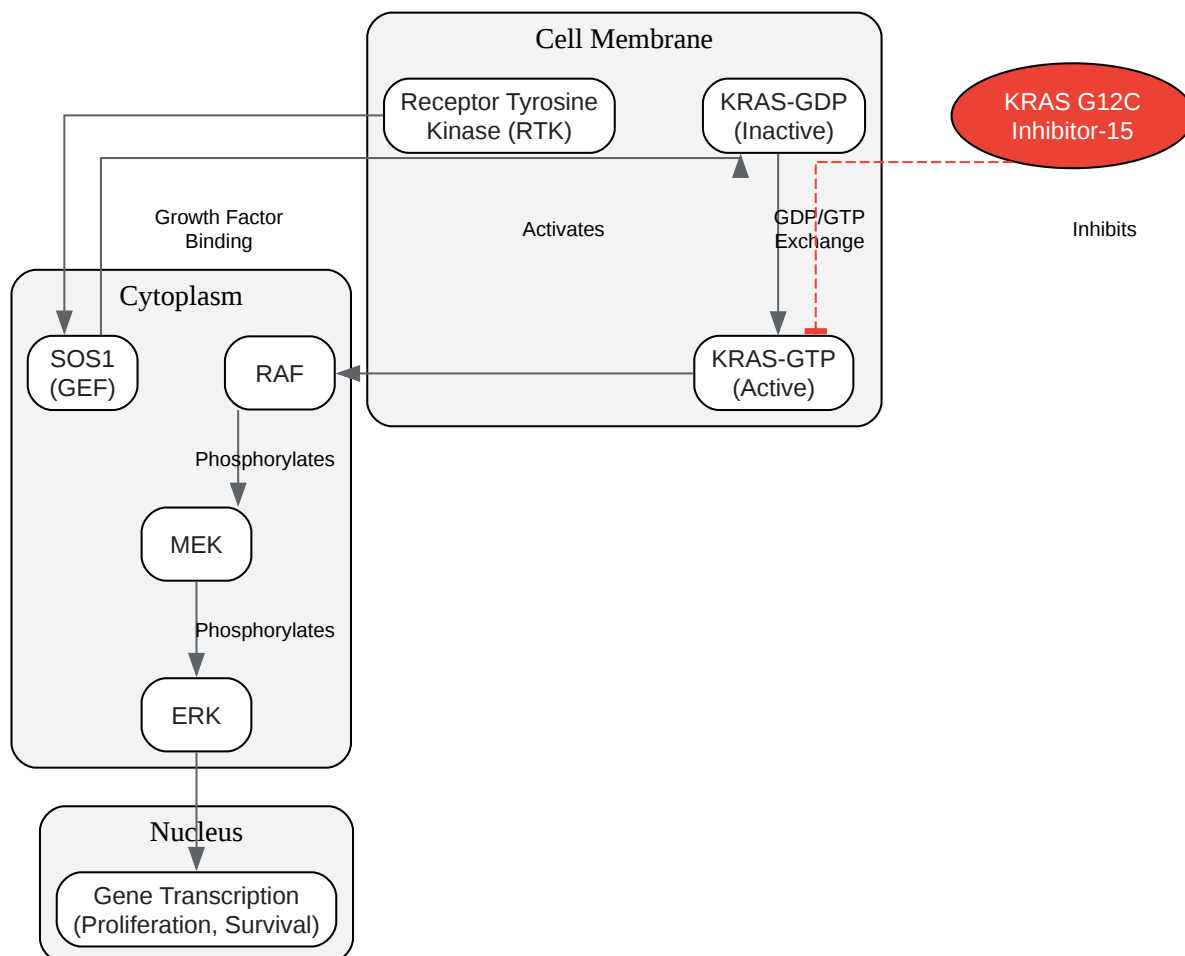
Assay Type	Target	IC50 (µM)
Biochemical Assay	KRAS G12C	0.954[1][2][3]

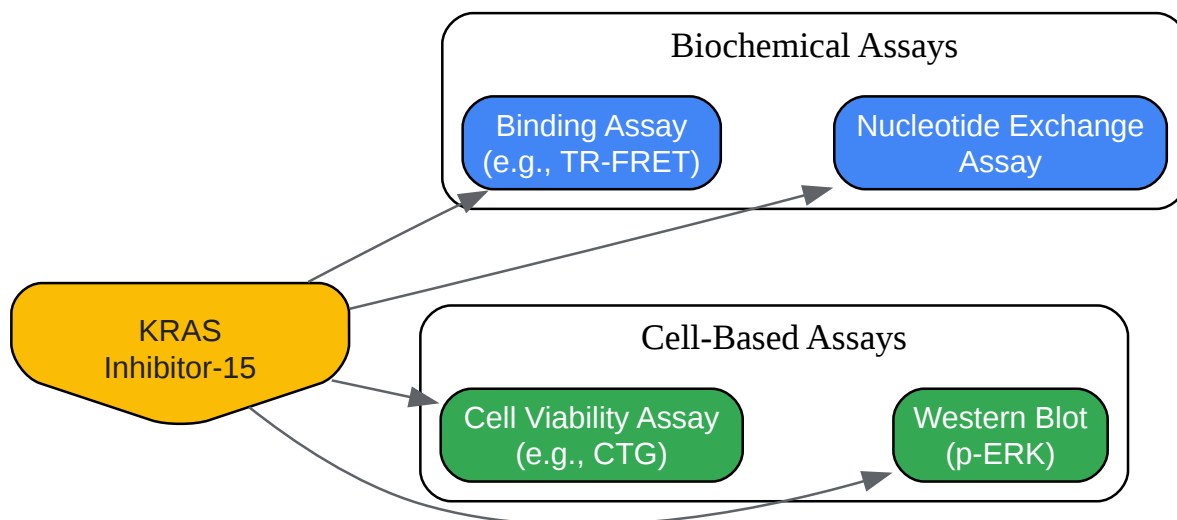
Table 2: Cellular Potency of **KRAS Inhibitor-15**

Cell Line	Assay	IC50 (µM)
MIA PaCa-2 (Pancreatic)	p-ERK Inhibition	2.03[1]
A549 (Lung)	p-ERK Inhibition	>33.3[1]

Signaling Pathway and Experimental Workflow

To understand the context of these assays, the following diagrams illustrate the targeted signaling pathway and a general workflow for inhibitor characterization.





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References

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